

# 11-Ketoprogesterone vs. Progesterone: A Comparative Analysis of Biological Potency

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## Compound of Interest

Compound Name: 11-Ketoprogesterone

Cat. No.: B144819

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This guide provides a detailed comparison of the biological potency of **11-Ketoprogesterone** and progesterone, focusing on their interaction with the progesterone receptor (PR). The information presented is based on available experimental data to assist researchers in understanding the distinct pharmacological profiles of these two steroids.

## Executive Summary

Progesterone is the primary natural ligand for the progesterone receptor, exhibiting high binding affinity and potent agonist activity, which mediates its crucial roles in the female reproductive system and other physiological processes. In stark contrast, **11-Ketoprogesterone** is consistently reported to be devoid of progestogenic activity, indicating a negligible affinity for the progesterone receptor and a lack of agonist effects.<sup>[1]</sup> While direct quantitative binding affinity data for **11-Ketoprogesterone** is not readily available in the scientific literature, its classification as non-progestogenic serves as a strong indicator of its extremely low potency at the progesterone receptor compared to progesterone.

## Quantitative Comparison of Biological Potency

The following table summarizes the available quantitative and qualitative data on the biological potency of **11-Ketoprogesterone** and progesterone concerning the progesterone receptor.

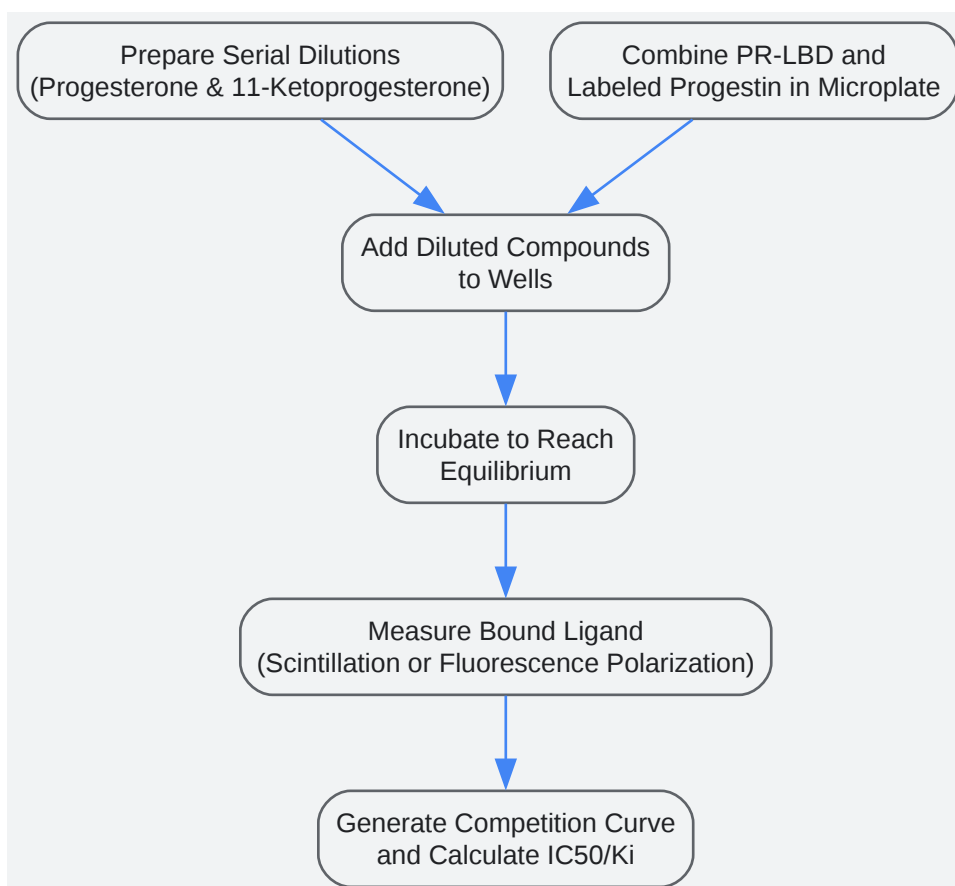
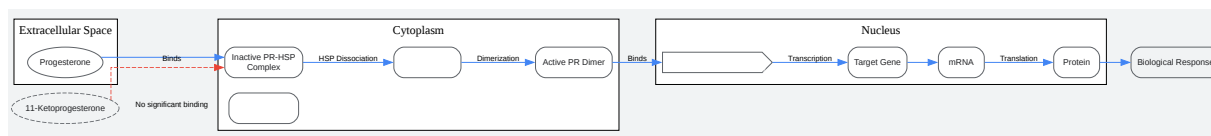
Parameter	Progesterone	11-Ketoprogesterone	Reference
Binding Affinity (K <sub>i</sub> )	High affinity (nM range)	Not reported; inferred to be very low to negligible	[2][3]
Progestogenic Activity	Potent Agonist	Devoid of activity	[1]
Functional Assay (EC <sub>50</sub> )	Potent activation (nM range)	No significant activation expected	N/A

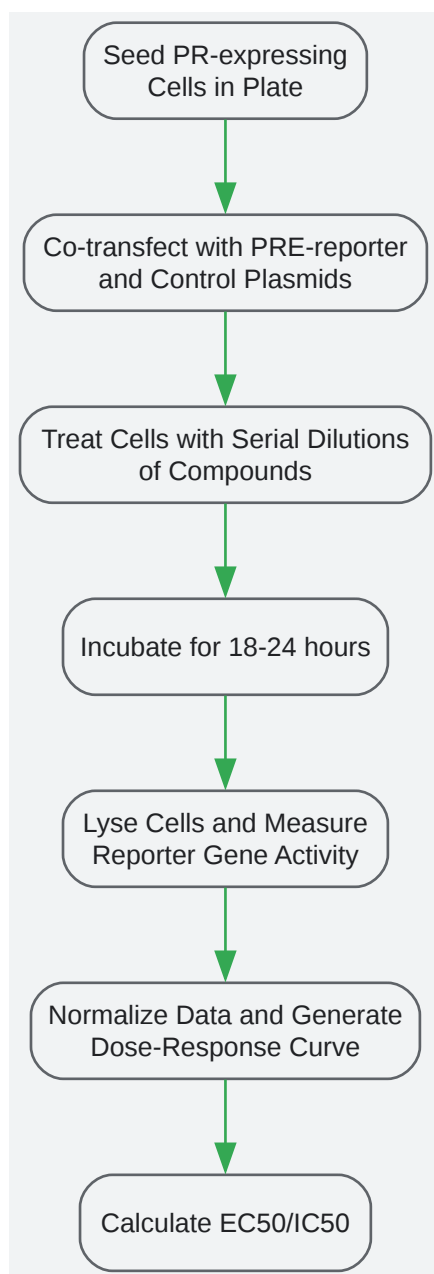
## Other Reported Biological Activities

It is noteworthy that **11-Ketoprogesterone**, while inactive at the progesterone receptor, exhibits other biological effects. It has been shown to influence carbohydrate metabolism and act as an inhibitor of the enzyme 11 $\beta$ -hydroxysteroid dehydrogenase (11 $\beta$ -HSD).[1][4] Furthermore, it is a known metabolite in the "backdoor" pathway of androgen synthesis.[5] These activities are distinct from the classical progesterone signaling pathway.

## Signaling Pathways

The canonical signaling pathway for progesterone involves its binding to the intracellular progesterone receptor, which then translocates to the nucleus and acts as a transcription factor to regulate gene expression. Given that **11-Ketoprogesterone** lacks significant affinity for the progesterone receptor, it does not activate this signaling cascade.





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- To cite this document: BenchChem. [11-Ketoprogesterone vs. Progesterone: A Comparative Analysis of Biological Potency]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b144819#biological-potency-of-11-ketoprogesterone-versus-progesterone]

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